

Permabond 910: A Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Permabond 910

Cat. No.: B1167610

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the use of **Permabond 910**, a methyl cyanoacrylate adhesive, in a laboratory setting. Tailored for researchers, scientists, and drug development professionals, this document outlines the material's properties, safety protocols, and specific applications, including detailed experimental procedures and potential interactions with common laboratory assays.

Core Properties and Safety Data

Permabond 910 is a single-component, low-viscosity, fast-curing adhesive designed for bonding metal surfaces, but it also demonstrates strong adhesion to a variety of plastics and rubbers.^{[1][2]} Its rapid polymerization at room temperature, initiated by surface moisture, makes it a convenient tool for various laboratory applications.^[3]

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of uncured and cured **Permabond 910**.

Table 1: Physical Properties of Uncured **Permabond 910**

Property	Value
Chemical Composition	Methyl Cyanoacrylate
Appearance	Colorless Liquid
Viscosity	70 - 90 cP
Specific Gravity	1.05
Flash Point	80 - 93.3 °C (176 - 200 °F)
Odor	Pungent, Irritating
VOC Content	<20 g/L

Source:[4]

Table 2: Performance Characteristics of Cured **Permabond 910**

Property	Value
Full Cure Time	24 hours
Hardness	85 Shore D
Dielectric Strength	25 kV/mm
Temperature Range	-55 to 82 °C (-65 to 180 °F)
Shear Strength (Steel)	23-29 N/mm ² (3300-4200 psi)
Impact Strength	3-5 kJ/m ²

Source:[4][5]

Safety and Handling

Permabond 910 is a combustible liquid and can cause skin, eye, and respiratory irritation.[6] It bonds to skin and eyes in seconds.[7] Adherence to strict safety protocols is mandatory.

Table 3: Hazard Identification and Precautionary Statements

Hazard	GHS Code	Precautionary Statement
Combustible liquid	H227	Keep away from heat, sparks, and open flame.[6]
Causes skin irritation	H315	Wash skin thoroughly after handling. Wear protective gloves.[6]
Causes serious eye irritation	H319	Wear eye protection. IF IN EYES: Rinse cautiously with water for several minutes.[6]
May cause respiratory irritation	H335	Avoid breathing vapor/spray. Use only in a well-ventilated area.[6]

Personal Protective Equipment (PPE):

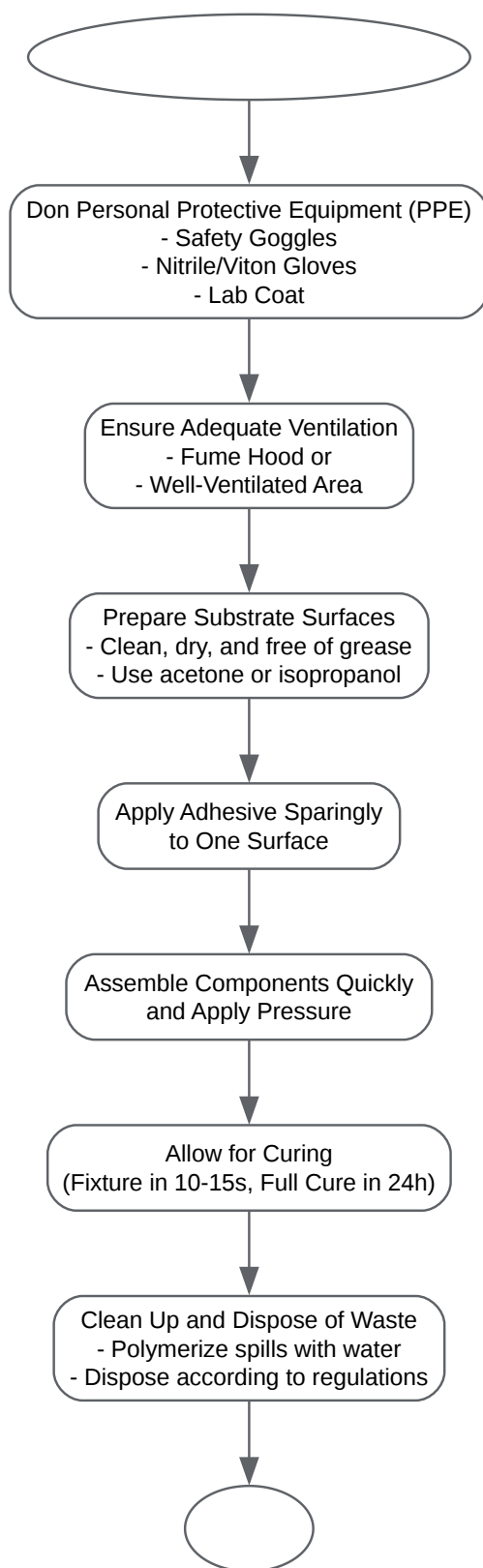
- Eye Protection: Wear approved safety goggles. A face shield is recommended if there is a risk of splashing.[6]
- Hand Protection: Nitrile rubber or Viton™ gloves are recommended. Do not use cotton or other absorbent gloves, as the adhesive can cause them to undergo rapid polymerization, generating heat and potentially causing burns.[6][8]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is insufficient, respiratory protection may be required.[6]

First Aid Measures:

- Skin Contact: Do not pull bonded skin apart. Soak in warm, soapy water and gently peel or roll the skin apart.[6]
- Eye Contact: Flush with water for several minutes. If eyelids are bonded, apply a pad soaked in warm water to allow for separation. Seek immediate medical attention.[6]
- Inhalation: Move the person to fresh air.[6]

- Ingestion: Immediate bonding of the mouth may occur. Do not induce vomiting. Seek medical attention.[\[6\]](#)

A workflow for the safe handling of **Permabond 910** in a laboratory setting is illustrated below.



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Safe Handling Workflow for **Permabond 910**

Experimental Protocols for Laboratory Applications

Permabond 910 and other cyanoacrylate adhesives have found utility in various specialized laboratory procedures. The following sections provide detailed protocols for some of these applications.

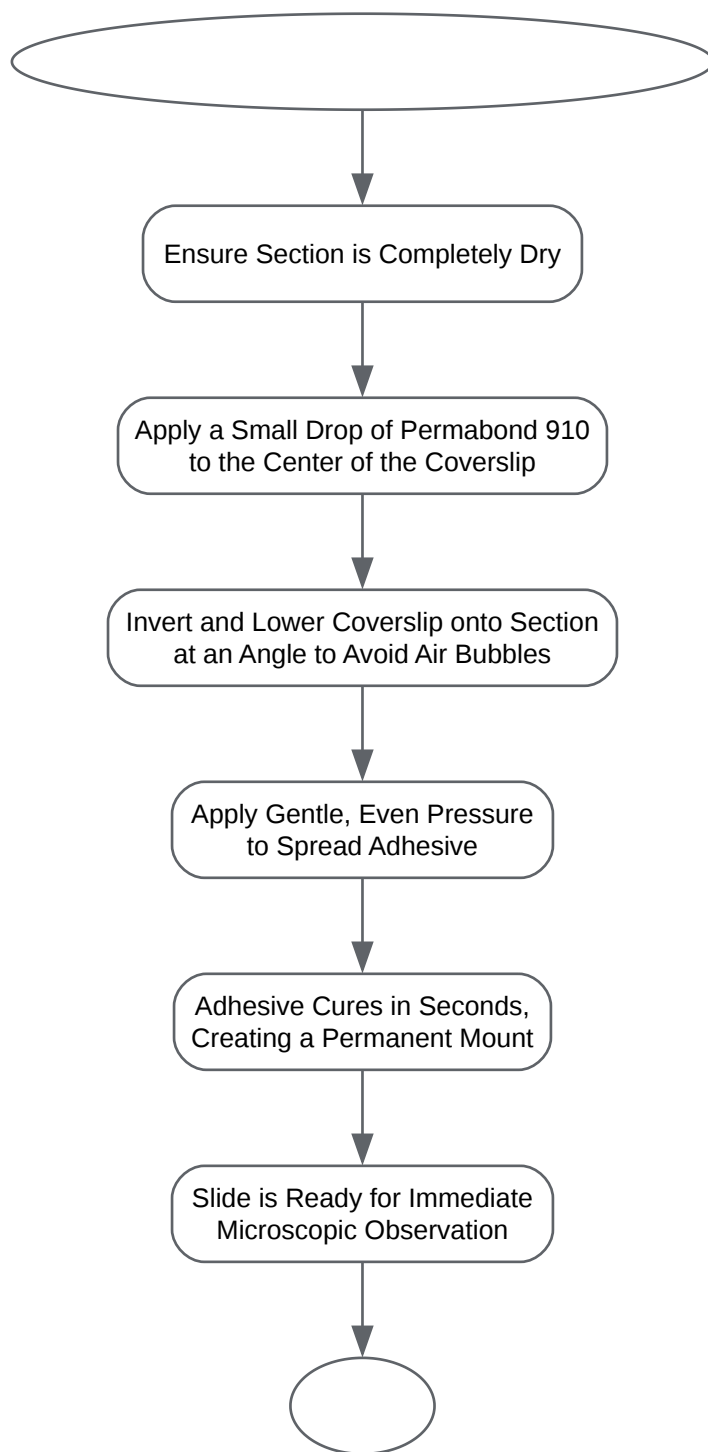
Mounting Medium for Microscopy Tissue Sections

Cyanoacrylate adhesives can be used as a rapid and permanent mounting medium for stained resin-embedded semi-thin sections for light microscopy.^{[6][9]}

Experimental Protocol:

- **Prepare the Stained Section:** Ensure the stained tissue section on the glass slide is completely dry.
- **Apply Adhesive:** Place a small drop of **Permabond 910** onto the center of the coverslip.
- **Mount the Coverslip:** Invert the coverslip and carefully lower it onto the tissue section at an angle to avoid trapping air bubbles.
- **Apply Gentle Pressure:** Apply gentle, even pressure to the coverslip to spread the adhesive into a thin, uniform layer.
- **Curing:** The adhesive will set within seconds, creating a permanent mount.
- **Observation:** The slide is ready for immediate observation under a light microscope.

A visual representation of this workflow is provided below.



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Microscopy Slide Mounting Workflow

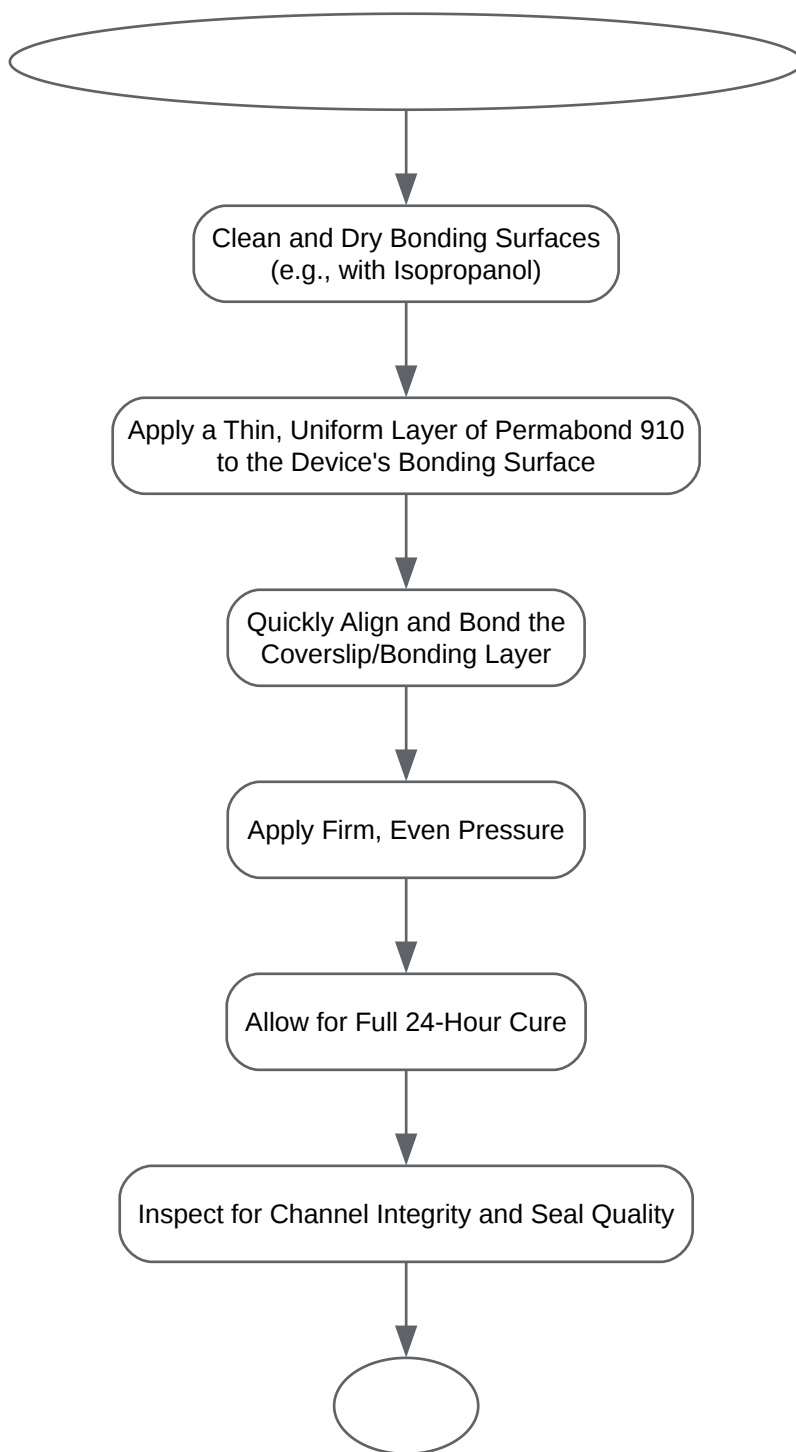
Sealing of Microfluidic Devices

Cyanoacrylate adhesives can be used for the rapid prototyping and sealing of microfluidic devices, particularly those made from materials like PMMA (polymethyl methacrylate).

Experimental Protocol:

- **Surface Preparation:** Ensure the surfaces of the microfluidic device and the coverslip or bonding layer are clean, dry, and free from any contaminants. Use a suitable solvent like isopropanol for cleaning.
- **Adhesive Application:** Apply a very thin, uniform layer of **Permabond 910** to the bonding surface of the microfluidic device. Avoid applying excess adhesive that could clog the microchannels.
- **Alignment and Bonding:** Quickly and accurately align the coverslip or bonding layer with the microfluidic device.
- **Apply Pressure:** Apply firm, even pressure to ensure a thin bond line and good contact between the surfaces.
- **Curing:** Allow the device to cure. While fixture strength is achieved quickly, allow for a full 24-hour cure for optimal bond strength.
- **Post-Bonding Inspection:** Inspect the device under a microscope to ensure the channels are not blocked and the seal is intact.

The logical flow for this procedure is diagrammed below.



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Microfluidic Device Sealing Workflow

Biocompatibility and Potential for Assay Interference

For researchers in drug development and the life sciences, understanding the biocompatibility of materials and their potential to interfere with biological assays is critical.

Cytotoxicity and Biocompatibility

Cyanoacrylate adhesives, particularly methyl and ethyl cyanoacrylates, have been shown to exhibit some level of cytotoxicity in direct contact assays with cell cultures.^[10] The degradation of these adhesives can release byproducts, such as formaldehyde, which are toxic to cells. Longer-chain cyanoacrylates (e.g., butyl and octyl) are generally considered more biocompatible.^[11]

When using **Permabond 910** in applications where it may come into contact with biological samples, it is crucial to consider the potential for leachable substances from the cured adhesive to affect cell viability and function. Indirect contact, where the adhesive does not directly touch the cells, may mitigate some of the cytotoxic effects.

Sterilization of Bonded Devices

For applications requiring sterility, such as cell culture experiments, devices bonded with **Permabond 910** may be sterilized. Common methods for sterilizing medical devices include ethylene oxide (EtO) gas, gamma irradiation, and autoclave.^[4] However, the compatibility of **Permabond 910** with these methods should be carefully considered, as some sterilization processes can affect the adhesive's integrity and performance. Dry heat sterilization at lower temperatures (70-140°C) has been suggested for cyanoacrylate compositions.^[12] It is recommended to validate any sterilization method to ensure it does not compromise the bond strength or the sterility of the device.

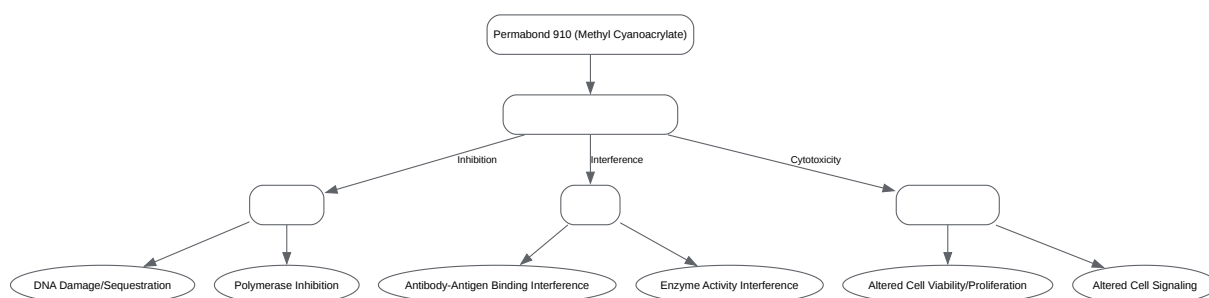
Potential for Interference in Biological Assays

The chemical nature of cyanoacrylate adhesives and their curing byproducts presents a potential for interference with sensitive biological assays.

Table 4: Potential for Assay Interference

Assay Type	Potential for Interference	Rationale
PCR	High	Studies have shown that the presence of cyanoacrylate can hamper the amplification of DNA, particularly from small stains, depending on the DNA extraction method.[4] This could be due to the degradation of DNA, sequestration of DNA, or inhibition of the polymerase enzyme.[13]
ELISA	Moderate	Leachables from the adhesive could potentially interfere with antibody-antigen binding, enzyme activity, or cause non-specific binding to the plate surface, leading to false positive or false negative results.[14][15]
Cell-Based Assays	High	As discussed in the cytotoxicity section, leachables can directly impact cell viability, proliferation, and signaling pathways, confounding the results of cell-based assays.[1][16]

The logical relationship of potential assay interference is visualized in the following diagram.



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Potential for Assay Interference by **Permabond 910**

Chemical Compatibility

The cured adhesive has good resistance to non-polar solvents like gasoline and motor oil.[7] However, polar solvents can cause bond deterioration. Alcohols can weaken the bond over several months, and acetone is an effective solvent for uncured or recently cured cyanoacrylate.[6][7] Boiling water can also degrade the bond.[7]

Table 5: Chemical Resistance of Cured **Permabond 910**

Chemical	Resistance
Isopropanol	Good (for cleaning uncured adhesive)
Acetone	Poor (can be used as a solvent)[17]
Alcohols	Fair (prolonged exposure can weaken bond)[6]
Non-polar Solvents (e.g., oils)	Excellent
Water (room temperature)	Good
Boiling Water	Poor[6]

Conclusion

Permabond 910 is a versatile and fast-acting adhesive with several potential applications in a laboratory setting, from sample preparation for microscopy to the prototyping of microfluidic devices. However, its use requires strict adherence to safety protocols due to its hazardous properties. For researchers in the life sciences and drug development, careful consideration must be given to the potential for cytotoxicity and interference with sensitive biological assays. When used appropriately and with an understanding of its limitations, **Permabond 910** can be a valuable tool in the researcher's toolkit.

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References

- 1. Cytotoxicity of Cyanoacrylate-Based Tissue Adhesives and Short-Term Preclinical In Vivo Biocompatibility in Abdominal Hernia Repair - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tissue Section Adhesives Protocols on Literature - IHC WORLD [ihcworld.com]
- 3. Solving Gluing Issues in Plastic Fabrication | CANUS Plastics Inc. [canusplastics.com]
- 4. Influence of cyanoacrylate on the efficiency of forensic PCRs - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. PermaBond 910 Bond, Adhesive: Instant Adhesives Methyl Cyanoacrylate 1-Part Liquid datasheet [gluespec.com]
- 6. robertmckeown.com [robertmckeown.com]
- 7. permabondllc.com [permabondllc.com]
- 8. Cytotoxicity testing of cyanoacrylates using direct contact assay on cell cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. ompj.org [ompj.org]
- 11. Enhancement of DNA amplification efficiency by using PCR additives [bocsci.com]
- 12. Step-by-Step Procedures to Prepare Microscopic Slides (Wet, Dry, and Heat-Fixed Slides) - Rubicon Science [rubiconscience.com.au]
- 13. researchgate.net [researchgate.net]
- 14. Surmodics - Potential Errors that can Occur in an ELISA [shop.surmodics.com]
- 15. Interference in ELISA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Biocompatibility of a Novel Cyanoacrylate Based Tissue Adhesive: Cytotoxicity and Biochemical Property Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 17. permabond.com [permabond.com]
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